Application Notes and Protocols for Measuring Immune Response to OM-163

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Compound of Interest

Compound Name:	*OM 163*
CAS No.:	*150104-43-1*
Cat. No.:	*B1174827*

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Introduction

OM-163 is an immunomodulator that has demonstrated the ability to enhance anti-tumor immune responses. It primarily acts by stimulating T lymphocyte proliferation and interferon-gamma (IFN-γ) secretion while concurrently reducing the expression of the immunosuppressive cytokine transforming growth factor-beta 1 (TGF-β1) in vivo.[1] Understanding the precise mechanisms and quantifying the immunological effects of OM-163 are crucial for its continued development and clinical application.

These application notes provide detailed protocols for a panel of in vitro and in vivo assays designed to measure the cellular and molecular immune responses elicited by OM-163. The assays described herein are essential tools for characterizing the potency, mechanism of action, and potential therapeutic efficacy of this immunomodulatory agent. The protocols are intended to be comprehensive, providing researchers with the necessary details to reproduce these experiments and obtain reliable, quantitative data.

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Data Presentation

The following tables summarize the expected quantitative data from the described assays when evaluating the effects of OM-163. These tables are designed for easy comparison of results and to provide a clear overview of the compound's immunological activity.

Table 1: T Lymphocyte Proliferation in Response to OM-163

Treatment Group	Concentration (µg/mL)	Stimulation Index (SI)
Unstimulated Control	0	1.0
OM-163	1	Data not available
OM-163	10	Data not available
OM-163	50	Data not available
Positive Control (e.g., PHA)	5	Data not available

Table 2: Cytokine Secretion Profile in Response to OM-163

Cytokine	Treatment Group	Concentration (µg/mL)	Cytokine Level (pg/mL)
IFN-γ	Unstimulated Control	0	Data not available
OM-163	10	Data not available	
OM-163	50	Data not available	
TGF-β1	Unstimulated Control	0	Data not available
OM-163	10	Data not available	
OM-163	50	Data not available	

Table 3: Dendritic Cell Maturation Markers Induced by OM-163

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Maturation Marker	Treatment Group	Concentration (µg/mL)	% Positive Cells	Mean Fluorescence Intensity (MFI)
CD80	Unstimulated Control	0	Data not available	Data not available
OM-163	10	Data not available	Data not available	
OM-163	50	Data not available	Data not available	
CD86	Unstimulated Control	0	Data not available	Data not available
OM-163	10	Data not available	Data not available	
OM-163	50	Data not available	Data not available	

Table 4: NF-κB Activation in Immune Cells Following OM-163 Treatment

Cell Type	Treatment Group	Concentration (µg/mL)	Fold Change in Nuclear NF-κB p65
T Lymphocytes	Unstimulated Control	0	1.0
OM-163	10	Data not available	
OM-163	50	Data not available	
Monocytes	Unstimulated Control	0	1.0
OM-163	10	Data not available	
OM-163	50	Data not available	

Experimental Protocols

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T Lymphocyte Proliferation Assay

This assay measures the ability of OM-163 to induce the proliferation of T lymphocytes, a key indicator of cell-mediated immune activation.

Materials:

- Peripheral Blood Mononuclear Cells (PBMCs) isolated from healthy donors
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin
- OM-163 (various concentrations)
- Phytohemagglutinin (PHA) as a positive control
- [^{3}H]-Thymidine or a non-radioactive proliferation assay kit (e.g., CFSE, BrdU)
- 96-well flat-bottom culture plates
- CO_2 incubator (37°C, 5% CO_2)
- Cell harvester and liquid scintillation counter (for [^{3}H]-Thymidine) or flow cytometer (for CFSE/BrdU)

Protocol:

- Isolate PBMCs from whole blood using Ficoll-Paque density gradient centrifugation.
- Wash the cells twice with PBS and resuspend in complete RPMI-1640 medium.
- Adjust the cell concentration to 1 x 10^6 cells/mL.
- Plate 100 µL of the cell suspension into each well of a 96-well plate.
- Add 100 µL of medium containing OM-163 at various concentrations (e.g., 1, 10, 50 µg/mL) in triplicate.
- Include wells with medium alone (unstimulated control) and PHA (5 µg/mL, positive control).

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- Incubate the plate for 72 hours in a humidified CO_2 incubator at 37°C.
- For [^{3}H]-Thymidine incorporation:
  - Add 1 µCi of [^{3}H]-Thymidine to each well and incubate for an additional 18 hours.
  - Harvest the cells onto glass fiber filters using a cell harvester.
  - Measure the incorporated radioactivity using a liquid scintillation counter.
- For CFSE or BrdU assays, follow the manufacturer's instructions for cell staining and analysis by flow cytometry.
- Calculate the Stimulation Index (SI) as the mean counts per minute (CPM) of stimulated wells divided by the mean CPM of unstimulated wells.

Cytokine Quantification by ELISA

This protocol describes the measurement of IFN-γ and TGF-β1 secreted by immune cells in response to OM-163 using an Enzyme-Linked Immunosorbent Assay (ELISA).

Materials:

- PBMCs or isolated T cells
- Complete RPMI-1640 medium
- OM-163
- LPS or PHA (as a co-stimulant if necessary)
- Human IFN-γ and TGF-β1 ELISA kits
- 96-well ELISA plates
- Plate reader

Protocol:

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- Culture PBMCs or T cells (1 x 10^6 cells/mL) in 24-well plates.
- Treat the cells with OM-163 at desired concentrations for 24-48 hours. Include an unstimulated control.
- Collect the cell culture supernatants by centrifugation to remove cells and debris.
- Perform the ELISA for IFN-γ and TGF-β1 according to the manufacturer's protocol. This typically involves:
  - Coating the plate with a capture antibody.
  - Blocking non-specific binding sites.
  - Adding standards and samples (supernatants).
  - Adding a detection antibody.
  - Adding an enzyme conjugate (e.g., streptavidin-HRP).
  - Adding a substrate and stopping the reaction.
- Read the absorbance at the appropriate wavelength using a plate reader.
- Calculate the cytokine concentrations in the samples by interpolating from the standard curve.

Dendritic Cell Maturation Assay

This assay evaluates the effect of OM-163 on the maturation of dendritic cells (DCs), which are key antigen-presenting cells. Maturation is assessed by the upregulation of co-stimulatory molecules CD80 and CD86.

Materials:

- Monocyte-derived DCs (mo-DCs) generated from healthy donor PBMCs
- Complete RPMI-1640 medium supplemented with GM-CSF and IL-4

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- OM-163
- Lipopolysaccharide (LPS) as a positive control
- Fluorescently labeled antibodies against CD11c, HLA-DR, CD80, and CD86
- Flow cytometer

Protocol:

- Generate immature mo-DCs by culturing monocytes with GM-CSF (50 ng/mL) and IL-4 (50 ng/mL) for 5-6 days.
- Plate the immature DCs in 24-well plates at a density of 5 x 10^5 cells/well.
- Treat the cells with OM-163 at various concentrations for 24-48 hours. Include an unstimulated control and an LPS-stimulated control (100 ng/mL).
- Harvest the cells and wash with PBS containing 2% FBS.
- Stain the cells with a cocktail of fluorescently labeled antibodies (anti-CD11c, -HLA-DR, -CD80, -CD86) for 30 minutes on ice in the dark.
- Wash the cells twice to remove unbound antibodies.
- Resuspend the cells in PBS and acquire data on a flow cytometer.
- Gate on the DC population (CD11c+, HLA-DR+) and analyze the expression of CD80 and CD86.
- Quantify the percentage of CD80+ and CD86+ cells and the Mean Fluorescence Intensity (MFI) for each marker.

NF-κB Activation Assay

This assay measures the activation of the NF-κB signaling pathway, a central regulator of immune responses, by quantifying the nuclear translocation of the p65 subunit.

Materials:

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- Immune cells (e.g., T cells, monocytes)
- OM-163
- TNF-α as a positive control
- Nuclear and cytoplasmic extraction kit
- BCA protein assay kit
- Primary antibody against NF-κB p65
- Secondary antibody (HRP-conjugated)
- Western blotting equipment and reagents
- Alternatively, an immunofluorescence-based assay can be used.

Protocol (Western Blotting):

- Culture the cells and treat with OM-163 for a short duration (e.g., 30-60 minutes). Include unstimulated and TNF-α (10 ng/mL) stimulated controls.
- Fractionate the cells into nuclear and cytoplasmic extracts using a commercial kit.
- Determine the protein concentration of each fraction using the BCA assay.
- Separate equal amounts of protein from each fraction by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.
- Block the membrane and then probe with the primary antibody against NF-κB p65.
- Wash and incubate with the HRP-conjugated secondary antibody.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.
- Quantify the band intensities and calculate the fold change in nuclear p65 relative to the unstimulated control.

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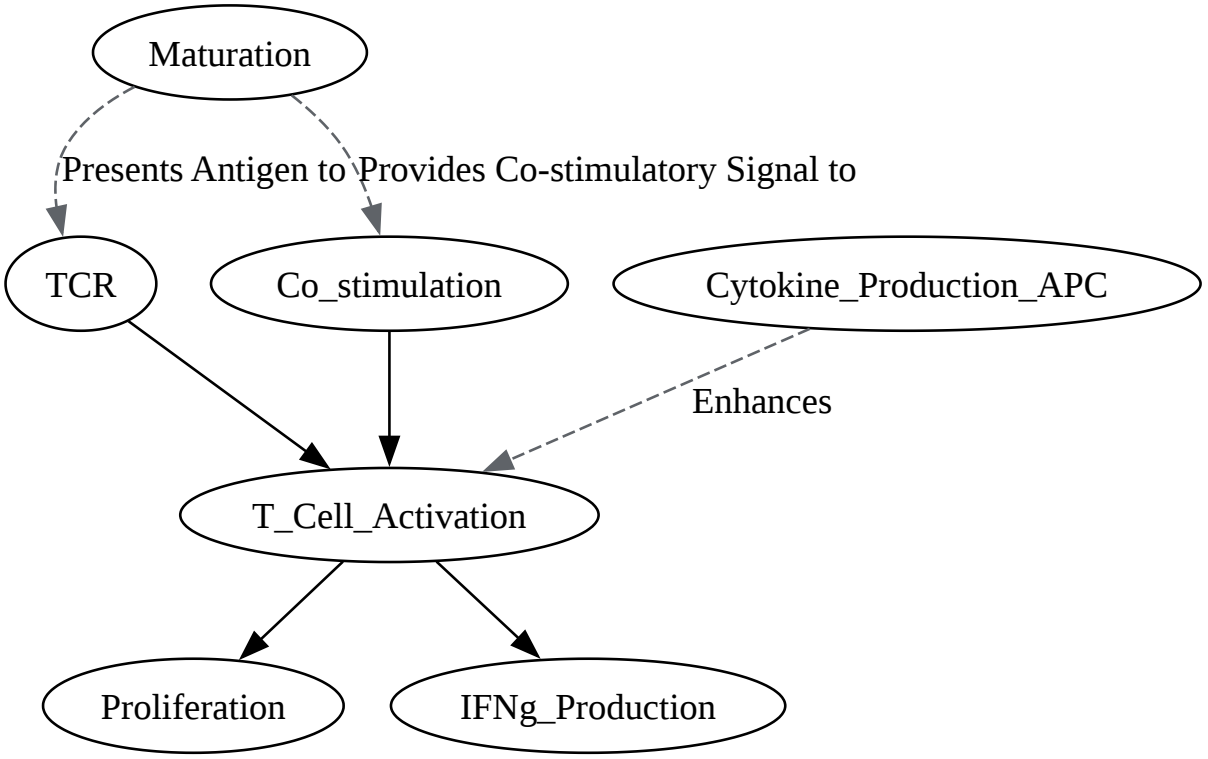
Mandatory Visualizations



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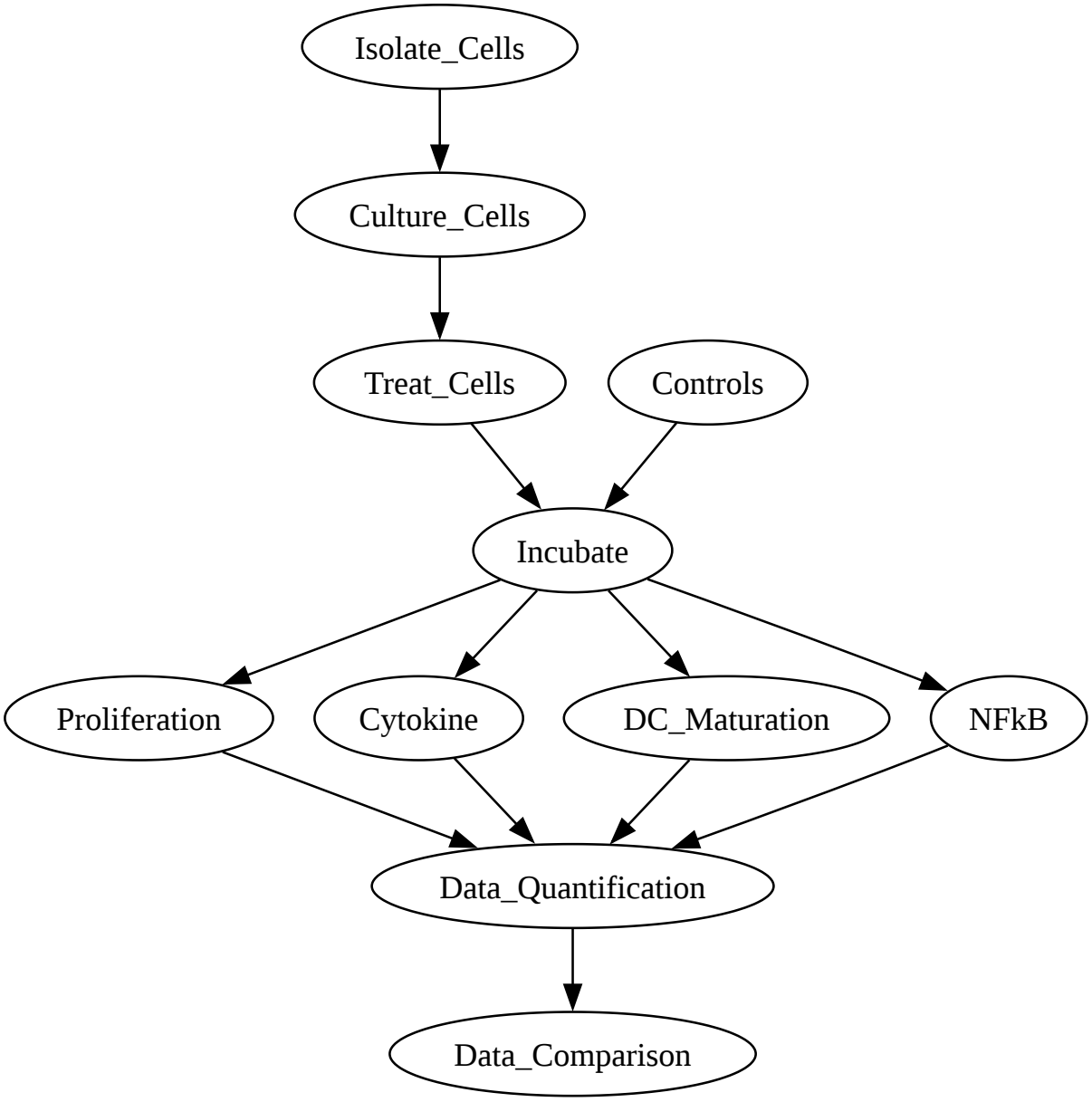

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References

- 1. Molecular signatures of maturing dendritic cells: implications for testing the quality of dendritic cell therapies - PMC [pmc.ncbi.nlm.nih.gov]
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